

Personal protective equipment for handling 2-Amino-4-bromopyrimidine

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Compound of Interest

Compound Name: 2-Amino-4-bromopyrimidine

Cat. No.: B1281446

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Essential Safety and Handling Guide for 2-Amino-4-bromopyrimidine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **2-Amino-4-bromopyrimidine**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Name: **2-Amino-4-bromopyrimidine**
- CAS Number: 343926-69-2
- Molecular Formula: C4H4BrN3[[1](#)]
- Molecular Weight: 174.00 g/mol [[1](#)]

Hazard Identification and Classification

2-Amino-4-bromopyrimidine is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact.

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral	H302	Harmful if swallowed. [1] [2]
Acute Toxicity, Dermal	H312	Harmful in contact with skin. [2]
Acute Toxicity, Inhalation	H332	Harmful if inhaled. [2]
Skin Corrosion/Irritation	H315	Causes skin irritation. [1] [2]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation. [1] [2]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation. [1] [2]

Personal Protective Equipment (PPE) Requirements

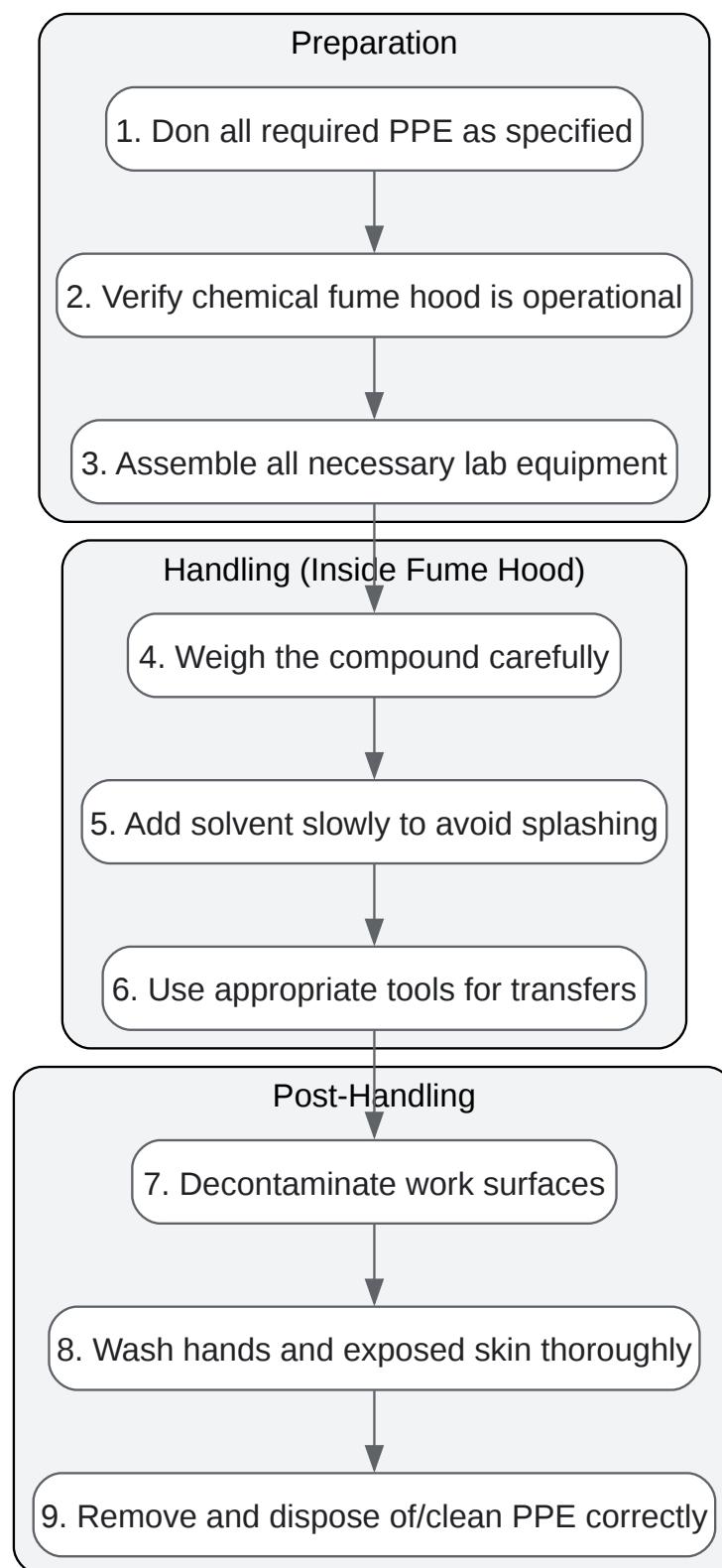
A comprehensive approach to personal protection is mandatory when handling **2-Amino-4-bromopyrimidine**. The following table summarizes the required PPE.

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber, Neoprene). Double gloving is recommended.	To prevent skin contact and absorption. [1] [3]
Eye and Face Protection	Chemical safety goggles and a face shield.	To protect against splashes and airborne particles that can cause severe eye damage. [3] [4] [5]
Skin and Body Protection	A lab coat worn over long-sleeved clothing and closed-toe shoes. For larger quantities or potential for splashing, a chemical-resistant apron is advised.	To minimize skin exposure. [1] [3]
Respiratory Protection	Work should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with a particulates filter (conforming to EN 143) is necessary.	To prevent inhalation of dust or vapors, which can cause respiratory irritation. [3] [6]

Operational and Handling Protocol

Adherence to a strict operational protocol is essential to minimize exposure and ensure safety.

Preparation and Handling Workflow

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Caption: A step-by-step workflow for the safe handling of **2-Amino-4-bromopyrimidine**.

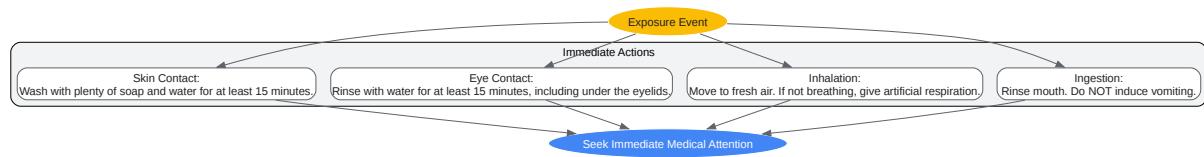
Detailed Handling Procedures

- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[1][3]
- Avoid Contact: Take measures to prevent the chemical from coming into contact with eyes, skin, or clothing.[1][3]
- Dust and Inhalation: Avoid the formation of dust and aerosols to prevent inhalation.[1][3]
- Personal Hygiene: Wash your face, hands, and any exposed skin thoroughly after handling. Do not eat, drink, or smoke in the work area.[3]
- Contaminated Clothing: Contaminated clothing should be removed and washed before reuse.[1]
- Storage: Keep the container tightly closed and store it in a dry, cool, and well-ventilated place.[1][3]

Emergency and First Aid Procedures

Immediate action is required in the event of an exposure.

First Aid Response Plan



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Caption: A flowchart outlining the immediate steps to take in case of an exposure.

Exposure Route	First Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If symptoms persist, seek medical attention.[1][3]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[1][3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, seek medical attention.[1][3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[1]

Disposal Plan

Proper disposal of **2-Amino-4-bromopyrimidine** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Protocol

- Waste Segregation: Designate a specific, clearly labeled waste container for "Halogenated Organic Solids." It is critical not to mix this waste with non-halogenated chemical waste.[6]
- Containerization: Collect all waste, including contaminated PPE and weighing papers, in a dedicated, sealable container made of a non-reactive material such as glass or high-density polyethylene (HDPE).[6]
- Labeling: The waste container must be immediately and clearly labeled with "Hazardous Waste," the full chemical name "**2-Amino-4-bromopyrimidine**," the approximate quantity, the date, and the principal investigator's name and lab location.[6]

- Accidental Spills: In case of a spill, sweep up the solid material and place it into a suitable container for disposal.[1][7]
- Final Disposal: Dispose of the contents and the container at an approved waste disposal facility in accordance with local, state, and federal regulations.[3]

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